

3-(Trimethylsilyl)isonicotinonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-(Trimethylsilyl)isonicotinonitrile

Cat. No.: B092892

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Abstract

3-(Trimethylsilyl)isonicotinonitrile, a functionalized pyridine derivative, presents significant potential as a versatile building block in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of its chemical properties, a plausible synthetic route, and its prospective applications in drug discovery and development. Due to the limited specific literature on this compound, this document leverages data from analogous silylated pyridines and nitriles to project its reactivity and utility. The information herein is intended to serve as a foundational resource for researchers and scientists interested in exploring the synthetic and biological landscape of this promising, yet understudied, molecule.

Introduction

Pyridine and its derivatives are fundamental heterocyclic scaffolds in a vast array of pharmaceuticals and biologically active compounds. The introduction of a trimethylsilyl (TMS) group can significantly modulate the electronic and steric properties of the pyridine ring, offering unique opportunities for late-stage functionalization and the development of novel chemical entities. The nitrile functionality further serves as a versatile handle for a variety of chemical transformations. **3-(Trimethylsilyl)isonicotinonitrile**, also known as 3-(trimethylsilyl)pyridine-4-carbonitrile, combines these features, positioning it as a potentially valuable intermediate in organic synthesis and drug design. This guide aims to consolidate the available information and provide a forward-looking perspective on its applications.

Chemical and Physical Properties

While extensive experimental data for **3-(Trimethylsilyl)isonicotinonitrile** is not readily available in the public domain, its fundamental properties can be summarized from supplier information and computational predictions.

Property	Value	Source
CAS Number	17379-38-3	Santa Cruz Biotechnology[1]
Molecular Formula	C ₉ H ₁₂ N ₂ Si	ChemicalBook[2]
Molecular Weight	176.29 g/mol	ChemicalBook[2]
Synonyms	4-Cyano-3-(trimethylsilyl)pyridine	ChemicalBook[3]

Synthesis and Reactivity

A definitive, peer-reviewed synthesis protocol for **3-(Trimethylsilyl)isonicotinonitrile** is not prominently described in the literature. However, a plausible synthetic route can be devised based on established methodologies for the cyanation of pyridine derivatives. One such approach involves the reaction of a suitable pyridine precursor with a cyanide source.

Proposed Experimental Protocol: Cyanation of a Silylated Pyridine N-oxide

This proposed method is adapted from a general procedure for the synthesis of 2-cyanopyridines from pyridine N-oxides.

Materials:

- 3-(Trimethylsilyl)pyridine N-oxide
- Trimethylsilyl cyanide (TMSCN)
- Triethylamine (Et₃N)
- Acetonitrile (anhydrous)

- Argon or Nitrogen gas
- Standard glassware for inert atmosphere reactions

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and an inert gas inlet, add 3-(trimethylsilyl)pyridine N-oxide (1 equivalent).
- Dissolve the starting material in anhydrous acetonitrile under an inert atmosphere.
- Add triethylamine (1.2 equivalents) to the solution.
- Slowly add trimethylsilyl cyanide (1.2 equivalents) to the reaction mixture at room temperature.
- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the reaction to room temperature and quench with a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **3-(Trimethylsilyl)isonicotinonitrile**.

Note: This is a generalized protocol and would require optimization for yield and purity.

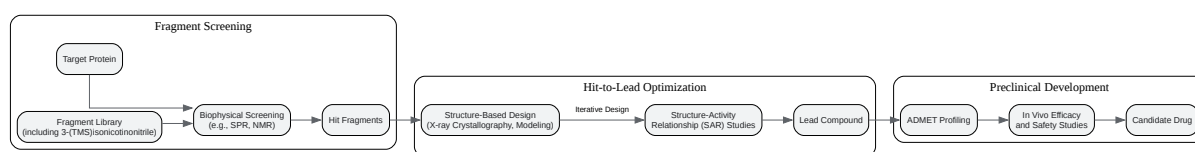
Potential Applications in Drug Discovery

The structural motifs present in **3-(Trimethylsilyl)isonicotinonitrile** suggest its utility as a scaffold or intermediate in the synthesis of biologically active molecules. The pyridine ring is a common feature in many approved drugs, and the nitrile group can be transformed into various other functional groups such as amines, amides, and carboxylic acids. The trimethylsilyl group

can be exploited for cross-coupling reactions or may serve to enhance pharmacokinetic properties.

Logical Workflow for Fragment-Based Drug Discovery

The following diagram illustrates a hypothetical workflow where **3-(Trimethylsilyl)isonicotinonitrile** could be utilized as a starting fragment in a drug discovery campaign targeting a specific protein.



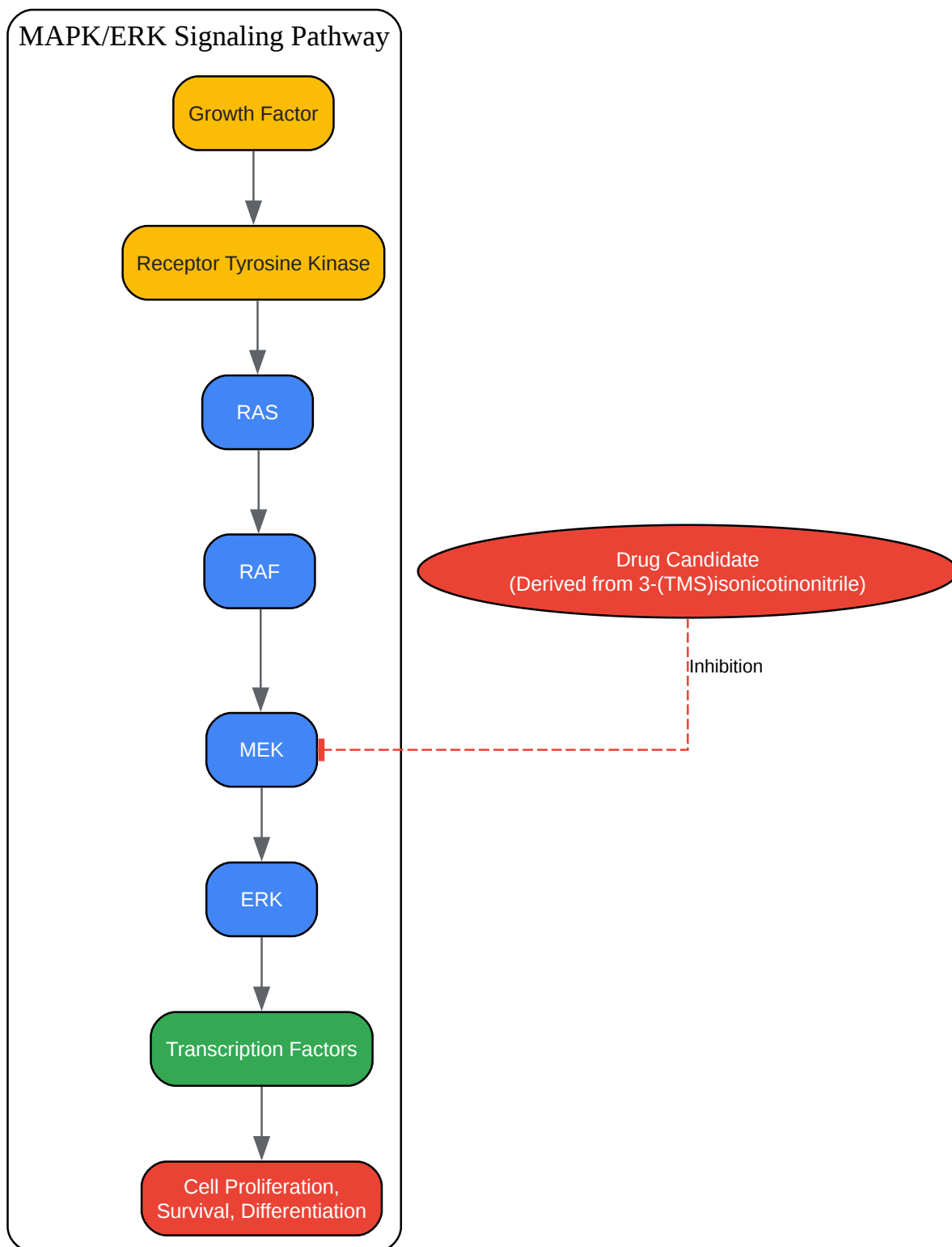
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A potential workflow for utilizing **3-(Trimethylsilyl)isonicotinonitrile** in fragment-based drug discovery.

Signaling Pathway Modulation: A Hypothetical Example

Given the prevalence of pyridine-containing molecules as kinase inhibitors, one could envision a derivative of **3-(Trimethylsilyl)isonicotinonitrile** being developed to target a specific signaling pathway implicated in disease, such as the MAPK/ERK pathway in cancer.

The diagram below illustrates a hypothetical scenario where a drug candidate derived from our core molecule inhibits a key kinase in this pathway.



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